

S-2238: A Technical Guide to its Chemical Properties, Structure, and Application

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Compound of Interest

Compound Name: S 2238

Cat. No.: B1680386

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Introduction

S-2238 is a synthetic chromogenic substrate extensively utilized in hemostasis research and clinical diagnostics for the specific determination of thrombin activity.^{[1][2][3][4]} Its high specificity and sensitivity make it an invaluable tool for studying the coagulation cascade and for the quantification of various coagulation factors such as prothrombin and antithrombin, as well as the anticoagulant heparin.^{[1][5][6]} This technical guide provides a comprehensive overview of the chemical properties, structure, and mechanism of action of S-2238, along with detailed experimental protocols for its use.

Chemical Properties and Structure

S-2238 is a peptide derivative, chemically identified as H-D-Phenylalanyl-L-pipecolyl-L-arginine-p-nitroaniline dihydrochloride.^{[1][4]} The molecule is designed to be a specific substrate for thrombin, which cleaves the amide bond between the arginine residue and the p-nitroaniline (pNA) moiety.^{[1][2]} This cleavage releases the yellow chromophore, pNA, which can be quantified spectrophotometrically at 405 nm.^{[1][2]}

Table 1: Chemical and Physical Properties of S-2238

Property	Value	Reference
Chemical Name	H-D-Phenylalanyl-L-pipecolyl-L-arginine-p-nitroaniline dihydrochloride	[1]
Synonyms	S-2238, H-D-Phe-Pip-Arg-pNA·2HCl, D-Phe-Piperidinecarbonyl-Arg-p-nitroanilide	[2][7][8]
CAS Number	64815-81-2 (free base), 160192-34-7 (hydrochloride)	[2][9]
Molecular Formula	C ₂₇ H ₃₆ N ₈ O ₅ · 2HCl	[4][7]
Molecular Weight	625.6 g/mol	[1][4][7]
Purity	≥98% (HPLC)	[2][8]
Appearance	Solid, lyophilized powder	[2][8]
Solubility	> 10 mmol/L in H ₂ O	[1][10]
Molar Extinction Coefficient (ε _{316 nm})	1.27 x 10 ⁴ mol ⁻¹ L cm ⁻¹	[1][11]

Structure:

The chemical structure of S-2238 is depicted by the following SMILES code:

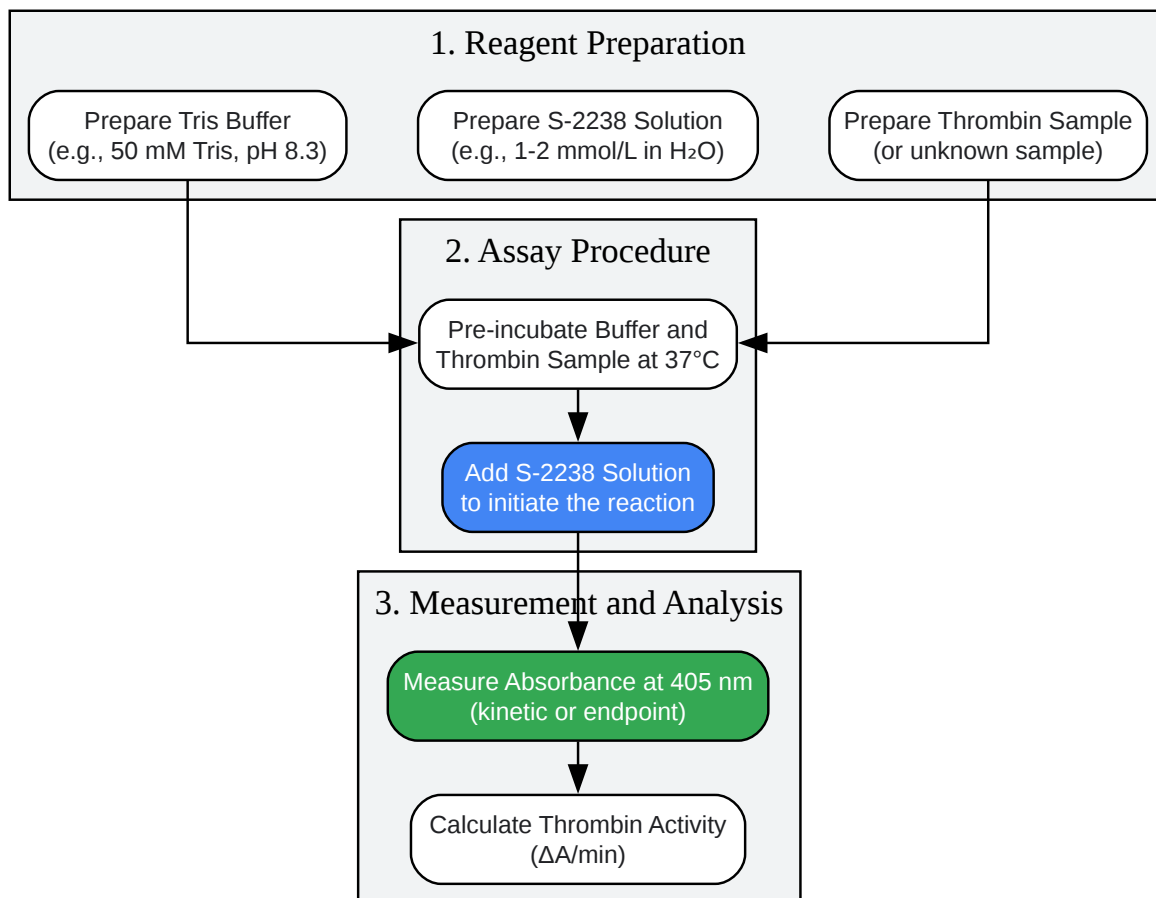
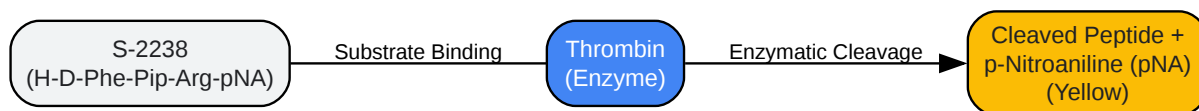
O=N(C(C=C1)=CC=C1NC(=O)NCC([C@H]2N(CCCC2)C(=O)NCC3=CC=CC=C3)=O)=O.O.Cl [2]

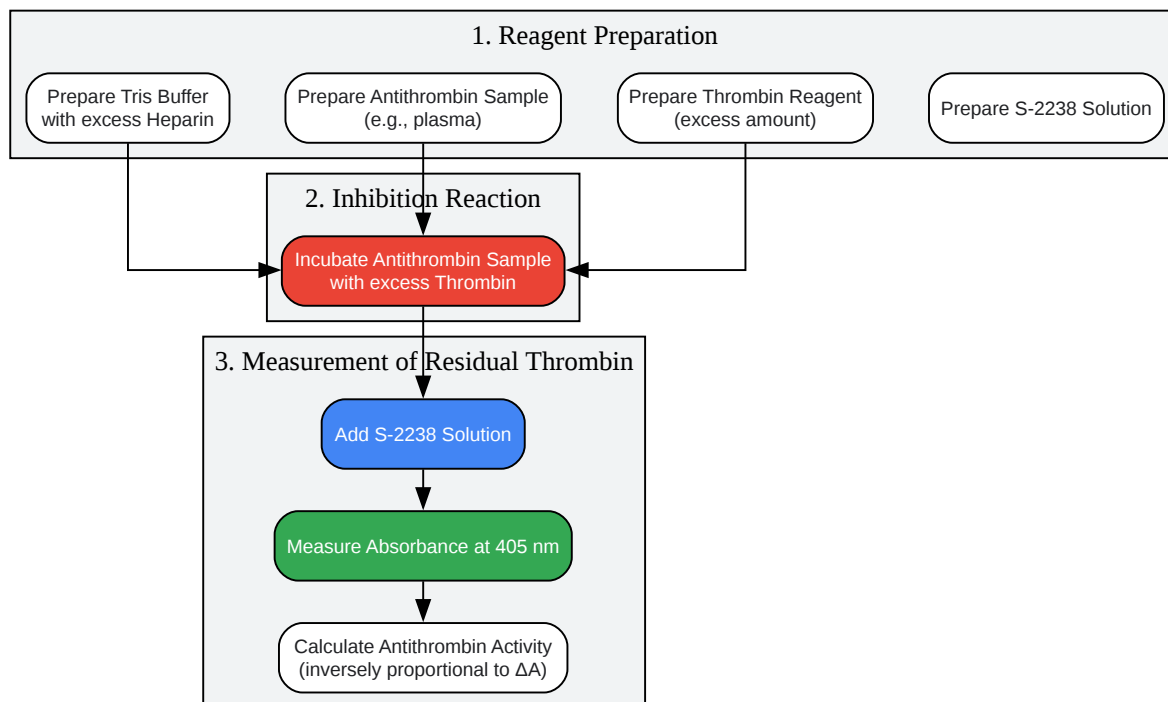
And the InChI key: YEOVJZRYPLLHJL-FMVQVTEISA-N [2]

Mechanism of Action and Signaling Pathway

The fundamental principle behind the use of S-2238 is the enzymatic activity of thrombin. Thrombin, a serine protease, specifically recognizes and cleaves the peptide sequence at the C-terminal side of the arginine residue. This hydrolytic cleavage releases p-nitroaniline, a

chromogenic group. The rate of pNA release is directly proportional to the thrombin activity in the sample and can be monitored by measuring the change in absorbance at 405 nm.





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